

"Methyl 5-chloro-2-methyl-3-nitrobenzoate" CAS number and IUPAC name

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Compound of Interest

Compound Name: *Methyl 5-chloro-2-methyl-3-nitrobenzoate*

Cat. No.: *B1394622*

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An In-Depth Technical Guide to **Methyl 5-chloro-2-methyl-3-nitrobenzoate**

Introduction: A Versatile Building Block in Modern Synthesis

Methyl 5-chloro-2-methyl-3-nitrobenzoate is a polysubstituted aromatic compound that serves as a crucial intermediate in the synthesis of complex organic molecules. Its strategic arrangement of a methyl ester, a chloro group, a methyl group, and a nitro group on a benzene ring provides a rich platform for a variety of chemical transformations. This guide provides an in-depth analysis of its chemical properties, a detailed synthesis protocol, its applications in research and development, and essential safety guidelines for its handling. For researchers in pharmaceuticals and agrochemicals, understanding the utility of this intermediate is key to unlocking novel molecular architectures.^{[1][2]}

Physicochemical and Structural Data

The identity and properties of **Methyl 5-chloro-2-methyl-3-nitrobenzoate** are summarized below. This data is essential for its proper handling, storage, and use in quantitative experiments.

Property	Value	Source(s)
CAS Number	294190-17-3	[1][2][3][4][5]
IUPAC Name	methyl 5-chloro-2-methyl-3-nitrobenzoate	
Synonyms	5-Chloro-2-methyl-3-nitrobenzoic acid methyl ester	[3][4][5]
Molecular Formula	C ₉ H ₈ ClNO ₄	[2][3][5]
Molecular Weight	229.62 g/mol	[2][5]
Appearance	Solid (inferred from related compounds)	
Storage	Room temperature, in a dry, sealed container	[2]

Synthesis Methodology: A Two-Step Approach

The synthesis of **Methyl 5-chloro-2-methyl-3-nitrobenzoate** is typically achieved through a two-step process starting from 5-chloro-2-methylbenzoic acid. This process involves the nitration of the aromatic ring followed by the esterification of the carboxylic acid.

Step 1: Nitration of 5-chloro-2-methylbenzoic acid

The first step is the regioselective nitration of the starting material. The directing effects of the existing substituents (chloro and methyl groups) are crucial for achieving the desired product.

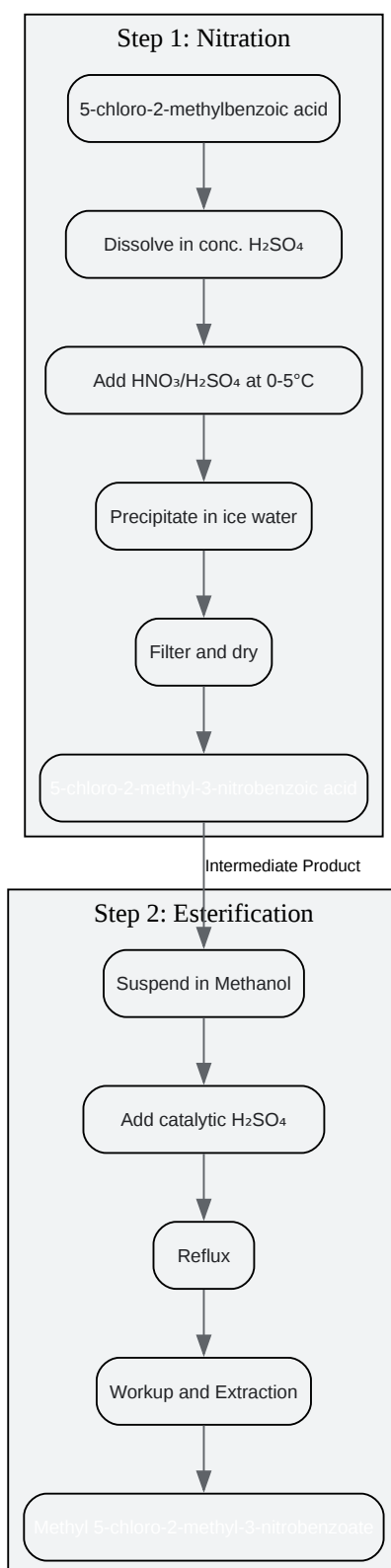
- Protocol:
 - In a reaction vessel, dissolve 5-chloro-2-methylbenzoic acid in concentrated sulfuric acid at a low temperature (typically 0-5 °C) with stirring.
 - Slowly add a nitrating mixture (a combination of concentrated nitric acid and concentrated sulfuric acid) dropwise, maintaining the low temperature to control the exothermic reaction.

- After the addition is complete, allow the reaction to stir for several hours, gradually warming to room temperature.
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- Upon completion, pour the reaction mixture over crushed ice to precipitate the product, 5-chloro-2-methyl-3-nitrobenzoic acid.
- Filter the solid, wash with cold water until the filtrate is neutral, and dry under vacuum.

Step 2: Fischer Esterification

The resulting carboxylic acid is then converted to its methyl ester via Fischer esterification.

- Protocol:
 - Suspend the dried 5-chloro-2-methyl-3-nitrobenzoic acid in an excess of anhydrous methanol.
 - Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or by bubbling anhydrous hydrogen chloride gas through the mixture.[6]
 - Heat the mixture to reflux and maintain for several hours.[7] The reaction is an equilibrium, and the large excess of methanol drives it towards the product.
 - After cooling, neutralize the excess acid with a weak base (e.g., sodium bicarbonate solution).
 - Reduce the volume of methanol under reduced pressure.
 - Extract the product into an organic solvent like ethyl acetate.
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and evaporate the solvent to yield the final product, **Methyl 5-chloro-2-methyl-3-nitrobenzoate**.



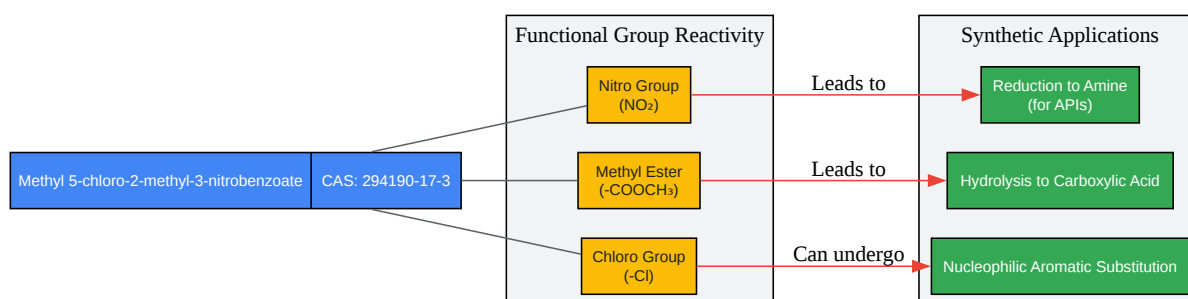
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Diagram 1: Synthesis workflow for **Methyl 5-chloro-2-methyl-3-nitrobenzoate**.

Applications in Research and Drug Development

The utility of **Methyl 5-chloro-2-methyl-3-nitrobenzoate** stems from the distinct reactivity of its functional groups, making it a valuable scaffold for building more complex molecules.[1]

- **Pharmaceutical Synthesis:** This compound is an important intermediate in the production of pharmaceuticals. The nitro group can be readily reduced to an amine, which is a common functional group in active pharmaceutical ingredients (APIs). The chloro and methyl groups can influence the electronic properties and steric environment of the molecule, which can be fine-tuned for optimal binding to biological targets.[2]
- **Agrochemical Development:** Similar to its use in pharmaceuticals, this intermediate is a precursor for various agrochemicals like herbicides and fungicides. The specific substitution pattern can be a key determinant of the biological activity and selectivity of the final product. [2]
- **Material Science:** The electron-withdrawing nature of the nitro and chloro groups makes the aromatic ring electron-deficient, which can be useful in the synthesis of materials with specific electronic properties.[8]



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Diagram 2: Relationship between functional groups and synthetic applications.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **Methyl 5-chloro-2-methyl-3-nitrobenzoate** is not readily available, safety precautions can be inferred from related nitroaromatic compounds.

- Personal Protective Equipment (PPE): Always handle this compound in a well-ventilated fume hood. Wear appropriate personal protective equipment, including safety goggles, a lab coat, and chemical-resistant gloves.[9]
- Inhalation and Contact: Avoid inhaling dust or vapors. Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[9]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[2]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

Methyl 5-chloro-2-methyl-3-nitrobenzoate is a strategically important chemical intermediate with significant potential in the fields of pharmaceutical and agrochemical research. Its polysubstituted nature allows for diverse chemical modifications, providing a robust platform for the synthesis of novel and complex molecules. Proper understanding of its synthesis, properties, and handling is essential for its effective and safe utilization in a research and development setting.

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